

An In-depth Technical Guide to Disodium 1,2-benzenedicarboxylate

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Compound of Interest

Compound Name: Disodium phthalate

Cat. No.: B103543

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For Researchers, Scientists, and Drug Development Professionals

Disodium 1,2-benzenedicarboxylate, also known as **disodium phthalate** or phthalic acid disodium salt, is the disodium salt of phthalic acid.^{[1][2][3]} This organic compound is of significant interest in various scientific fields due to its utility as a buffering agent, chelating agent, and a primary standard in analytical chemistry.^{[1][4][5]} This guide provides a comprehensive overview of its core characteristics, synthesis, and key applications.

Core Properties

Disodium 1,2-benzenedicarboxylate is a white crystalline solid that is soluble in water.^[2] It is characterized by the presence of two sodium cations ionically bonded to the phthalate dianion.^[1]

Table 1: Physicochemical Properties of Disodium 1,2-benzenedicarboxylate

Property	Value	Source
Molecular Formula	C ₈ H ₄ Na ₂ O ₄	[2]
Molecular Weight	210.09 g/mol	[6][7]
Appearance	White to almost white powder/crystal	[2]
Solubility in Water	Soluble	[2][7]
Boiling Point	378.3°C at 760 mmHg	[7]
Flash Point	196.7°C	[7]
Density	1.451 g/cm ³	[7]

Synthesis and Chemical Reactions

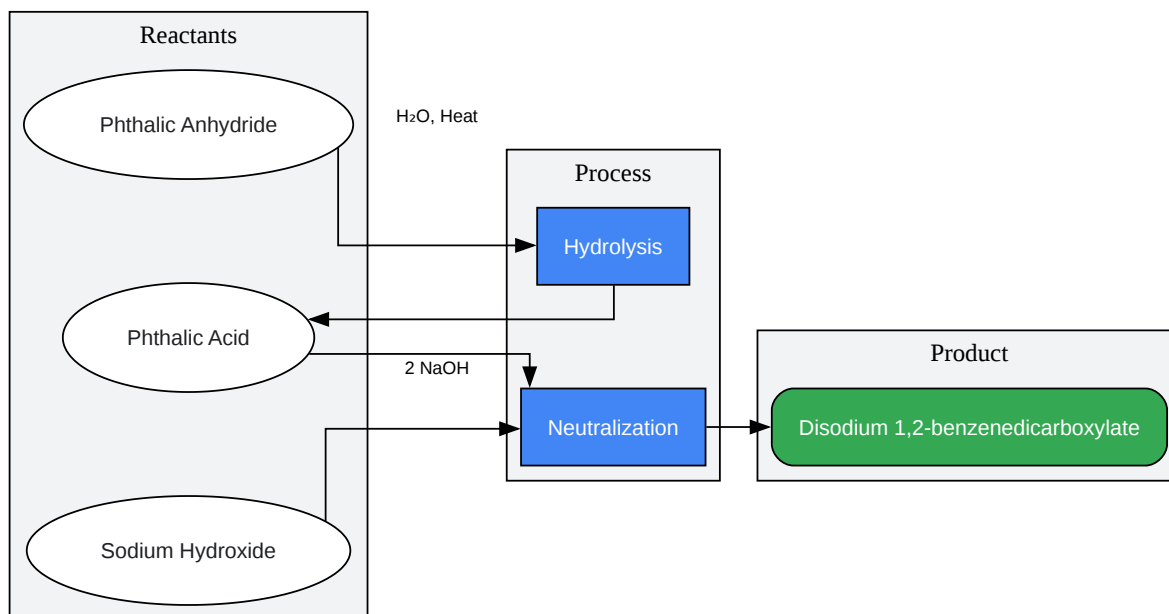
The synthesis of disodium 1,2-benzenedicarboxylate is primarily achieved through straightforward acid-base chemistry.

1. Neutralization of Phthalic Acid:[1][4] This is the most direct method. Phthalic acid is reacted with two equivalents of sodium hydroxide in an aqueous solution. The reaction is exothermic and requires careful temperature control.[1]

- Methodology:
 - Dissolve a known quantity of phthalic acid in distilled water.
 - Slowly add a stoichiometric amount (2 molar equivalents) of a standardized sodium hydroxide solution while stirring continuously.
 - Monitor the temperature of the reaction mixture and cool if necessary to prevent decomposition.
 - The resulting solution contains **disodium phthalate**. The solid product can be obtained by evaporation of the water.

2. From Phthalic Anhydride:[1][4] Phthalic anhydride is first hydrolyzed to phthalic acid, which is then neutralized with sodium hydroxide.

- Methodology:
 - Hydrolyze phthalic anhydride by heating it in water to form phthalic acid.
 - Follow the neutralization protocol as described above, adding two equivalents of sodium hydroxide to the resulting phthalic acid solution.



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Synthesis pathways for Disodium 1,2-benzenedicarboxylate.

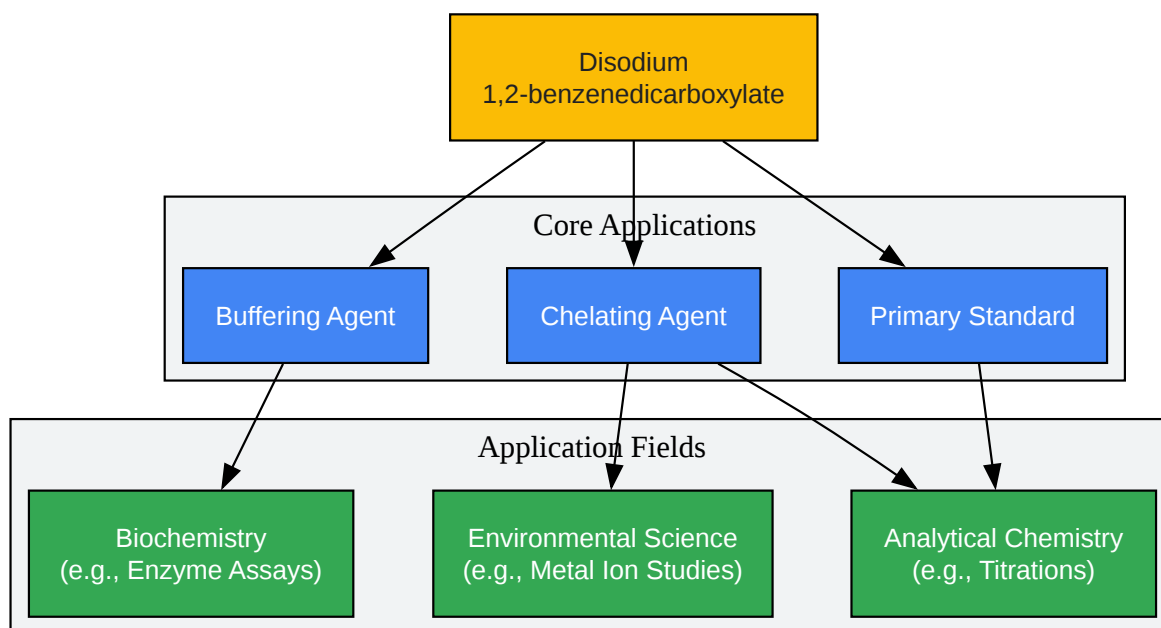
- Oxidation: Under specific conditions, **disodium phthalate** can be oxidized to form phthalic anhydride.[4]

- Reduction: It can be reduced to yield phthalic acid.[4]

Core Applications in Research and Development

Disodium 1,2-benzenedicarboxylate's chemical properties make it a versatile tool in various laboratory settings.

- Buffering Agent: It is effective in maintaining a stable pH in biological and chemical experiments, such as enzyme assays.[4] Its ability to neutralize small amounts of both acids and bases allows it to resist significant pH changes.[4]
- Chelating Agent: The phthalate anion can form stable complexes with metal ions.[1][4] This property is valuable in analytical chemistry to prevent metal ion interference and in environmental studies to understand metal mobility.[1]
- Primary Standard: Due to its high purity and well-defined stoichiometry, it is used as a primary standard for acid-base titrations in analytical chemistry.[4][5]



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Core applications of Disodium 1,2-benzenedicarboxylate.

Safety and Handling

While generally not classified as hazardous under GHS criteria, caution is advised when handling disodium 1,2-benzenedicarboxylate.[6]

- Inhalation: Inhalation of dust may cause irritation to the respiratory tract.[4]
- Skin Contact: Prolonged or repeated contact may lead to skin irritation.[4]
- Eye Contact: May cause eye irritation.[4]

It is recommended to use proper personal protective equipment, including gloves and safety glasses, and to handle the compound in a well-ventilated area.[4]

Conclusion

Disodium 1,2-benzenedicarboxylate is a valuable compound for researchers and scientists, primarily due to its reliable performance as a buffering agent, chelating agent, and analytical standard. Its synthesis is straightforward, and its properties are well-defined, making it a useful tool in a variety of experimental contexts. Proper safety precautions should be observed during its handling and use.

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